

Introduction: Clarifying the Physical State of O-Mesitylhydroxylamine

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Compound of Interest

Compound Name: *O-Mesitylhydroxylamine*

CAS No.: 37477-17-1

Cat. No.: B14665627

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In the landscape of electrophilic amination, O-substituted hydroxylamines are indispensable tools for synthesizing complex N-containing molecules. Among these, **O-Mesitylhydroxylamine** occupies a highly specialized niche. Often overshadowed by its explosive sulfonyl cousin (O-mesitylenesulfonylhydroxylamine, which is confusingly also abbreviated as MSH), **O-Mesitylhydroxylamine** is an acyl derivative that offers a significantly safer handling profile while maintaining excellent reactivity in transition-metal-catalyzed C–H aminations[1].

A widespread and dangerous misconception in chemical databases concerns its physical state. Pure **O-Mesitylhydroxylamine** is a clear, colorless oil at room temperature, not a solid. The frequently cited melting point of 128–129 °C actually belongs to its N-acetyl derivative (N-acetyl-**O-mesitylhydroxylamine**). Furthermore, its hydrochloride salt precipitates as a solid melting at 125–127 °C (with decomposition)[1][2]. Recognizing this distinction is vital for drug development professionals: handling the free base requires dealing with an oil, which is best generated in situ from its stable hydrochloride salt to ensure precise stoichiometry and avoid degradation.

Quantitative Data & Physical Properties

To establish a clear baseline for synthetic planning, the physical properties and quantitative isolation data of **O-Mesitylhydroxylamine** and its derivatives are summarized below.

Table 1: Physical Properties of **O-Mesitylhydroxylamine** and Derivatives

Compound / Derivative	Physical State	Melting Point (°C)	Typical Yield	Primary Use Case
t-Butyl N-mesityloxycarbamate	Solid	N/A	Precursor	Stable, long-term storage form
O-Mesitylhydroxylamine HCl	Crystalline Solid	125–127 (dec)	~90%	Stable intermediate salt
Pure O-Mesitylhydroxylamine	Clear Oil	N/A (Liquid at RT)	86%	Active aminating agent
N-Acetyl-O-mesitylhydroxylamine	Solid	128–129	Quantitative	Analytical characterization

Comparative Analysis of Aminating Reagents

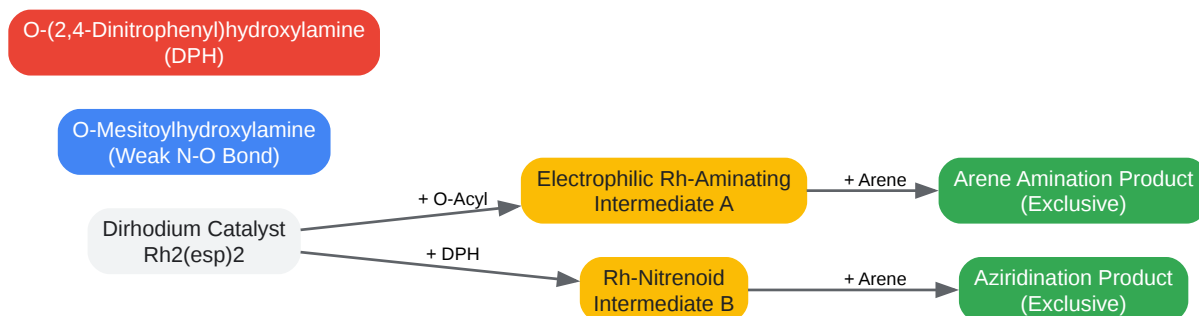
When designing an amination workflow, selecting the right reagent dictates both the chemoselectivity of the reaction and the safety of the laboratory environment.

Table 2: Comparative Performance of Alternative Aminating Agents

Reagent	Structural Class	Physical State (RT)	Reactivity Profile	Safety / Stability
O-Mesitylhydroxylamine	O-Acyl	Oil	Moderate electrophile; favors arene amination via weak N-O bond cleavage.	Stable as HCl salt. Low explosive risk compared to sulfonyls.
O-Mesitylenesulfonylhydroxylamine	O-Sulfonyl	Solid	Extremely powerful electrophile for unactivated amines.	High Hazard. Prone to violent detonation at ambient temp.
DPH	O-Aryl	Solid	Strong electrophile; reacts via nitrenoid intermediates (favors aziridination).	Stable at room temperature; safe to handle.
HOSA	O-Sulfonic Acid	Solid	Mild electrophile; optimal for aqueous amination.	Very stable; highly hygroscopic.

Causality in Reagent Selection: The Chemoselectivity Divergence

Why choose **O-Mesitylhydroxylamine** over DPH (O-(2,4-Dinitrophenyl)hydroxylamine)? The answer lies in the electronics of the leaving group. In dirhodium-catalyzed reactions, the weakly basic nature of the mesityl leaving group favors the formation of an electrophilic Rh-aminating intermediate. In contrast, reagents like DPH, which possess highly electron-withdrawing leaving groups, shift the equilibrium toward a Rh-nitrenoid intermediate, leading exclusively to aziridination rather than arene amination [3].



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Caption: Divergent chemoselectivity in Rh-catalyzed amination vs. aziridination pathways.

Self-Validating Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols are designed as self-validating systems, incorporating visual and chemical checkpoints to confirm success at each stage.

Protocol 1: Preparation and Isolation of O-Mesitylhydroxylamine Free Base

Objective: Isolate the pure free-base oil from the Boc-protected precursor [1][2].

Causality in Solvent and Reagent Choice:

- Nitromethane: Chosen as the solvent for Boc-deprotection because it is highly polar but non-coordinating. It readily dissolves the Boc-protected precursor but is a poor solvent for the resulting hydrochloride salt, driving the reaction to completion via precipitation.
- 1M NaHCO₃: A mild base is critical. Using a strong base like NaOH would cause unwanted base-catalyzed saponification of the mesitoyl ester, destroying the reagent.

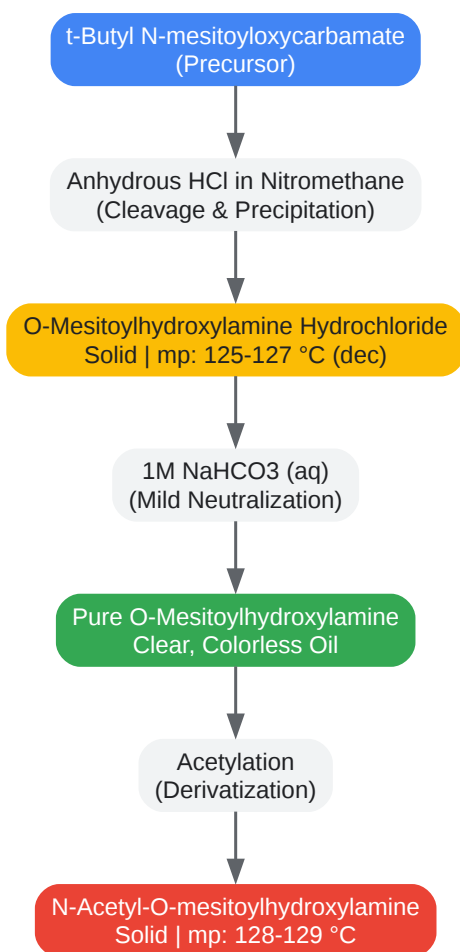
Step-by-Step Methodology:

- Deprotection: Dissolve 10.0 g (35.8 mmol) of t-butyl N-mesityloxycarbamate in 150 mL of anhydrous nitromethane.
- Acidification: Pass a steady stream of anhydrous hydrogen chloride gas through the solution for 5–7 minutes.
- Validation Checkpoint 1 (Precipitation): Allow the mixture to stand for 15 minutes. The formation of a dense white precipitate validates successful Boc-cleavage. Filter and wash the solid with cold nitromethane. This is the hydrochloride salt (mp 125–127 °C, dec).
- Neutralization: Suspend the dried hydrochloride salt in 100 mL of distilled water. Slowly add 1 M sodium bicarbonate (NaHCO₃) solution.
- Validation Checkpoint 2 (Gas Evolution): Monitor the reaction for CO

gas evolution. The absolute cessation of bubbling serves as a visual, self-validating indicator of complete neutralization.
- Isolation: Extract the aqueous layer with dichloromethane, dry over anhydrous Na

SO

, and concentrate under reduced pressure.
- Validation Checkpoint 3 (Physical State): The recovery of a clear, colorless oil (approx. 5.5 g, 86% yield) confirms the successful isolation of pure **O-Mesitylhydroxylamine**.



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Caption: Workflow for the synthesis and isolation of **O-Mesitylhydroxylamine** and its derivatives.

Protocol 2: Dirhodium-Catalyzed Electrophilic Arene Amination

Objective: Direct C–H amination of an arene substrate utilizing the weak N–O bond as an internal oxidant [3].

Step-by-Step Methodology:

- Setup: In a flame-dried flask, combine the arene substrate (1.0 equiv) and Rh (esp)

catalyst (5 mol%) in 2,2,2-trifluoroethanol (TFE).

- Reagent Addition: Add pure **O-Mesitylhydroxylamine** oil (1.5 equiv) dropwise at 0 °C.
- Validation Checkpoint 1 (Thermal/Visual): A slight color change and mild exotherm indicate the formation of the active Rh-aminating species.
- Reaction: Stir for 2–4 hours, allowing the reaction to warm to room temperature.
- Validation Checkpoint 2 (TLC/MS): Monitor the consumption of the aminating agent via LC/MS. Because the cleaved mesityl group acts as an internal oxidant, no external oxidants (which could cause side reactions) are required.
- Workup: Quench with saturated aqueous NaHCO₃

, extract with ethyl acetate, and purify the resulting arylamine via flash chromatography.

Conclusion

O-Mesitylhydroxylamine is a highly effective, tunable, and structurally distinct aminating agent. By understanding its true physical properties—recognizing the free base as an oil rather than a solid—and leveraging its unique electronic profile, researchers can safely execute highly regioselective C–H aminations without the severe explosive risks associated with sulfonyl-based alternatives.

References

- Title: O-Acylhydroxylamines. II. O-Mesitylenesulfonyl-, O-p-Toluenesulfonyl- and **O-Mesitylhydroxylamine** Source: Journal of the American Chemical Society (1960) URL: [\[Link\]](#)
- Title: e-EROS Encyclopedia of Reagents for Organic Synthesis: **O-Mesitylhydroxylamine** Source: John Wiley & Sons (2001) URL: [\[Link\]](#)
- Title: Dirhodium Catalyzed C-H Arene Amination using Hydroxylamines Source: PubMed Central (PMC) / National Institutes of Health URL: [\[Link\]](#)

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